

# Methyl 12-oxooctadecanoate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Methyl 12-oxooctadecanoate

Cat. No.: B018448

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **Methyl 12-oxooctadecanoate** (CAS No. 2380-27-0). The information herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this long-chain keto fatty acid ester safely in a laboratory setting. This document compiles available physical, chemical, toxicological, and safety data, and outlines standardized protocols for preliminary safety assessments.

## Chemical and Physical Properties

**Methyl 12-oxooctadecanoate**, also known as Methyl 12-ketostearate, is a solid organic compound.<sup>[1]</sup> A comprehensive summary of its key physical and chemical properties is presented in Table 1 for easy reference. Understanding these properties is the first step in a thorough risk assessment.

Property	Value	Reference(s)
CAS Number	2380-27-0	[1][2]
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>3</sub>	[2][3]
Molecular Weight	312.49 g/mol	[2][3]
Appearance	White to off-white solid	[1]
Melting Point	46-48 °C	[1]
Boiling Point	178-180 °C at 0.8 mmHg	[1]
Flash Point	>110 °C (>230 °F)	[4][5]
Solubility	Slightly soluble in Chloroform and Methanol. Insoluble in water.	[1][4][6]
Storage Temperature	-20°C in a freezer	[1][2][7]
Purity	Typically ≥95% - 98%	[2][7]

## Hazard Identification and GHS Classification

As of the date of this publication, **Methyl 12-oxooctadecanoate** is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[3][5] However, it is imperative to treat all research chemicals with a degree of caution until comprehensive toxicological data is available. Some suppliers recommend considering the material hazardous until further information is available.[7]

Precautionary Statements:

While no specific GHS precautionary statements are mandated, standard laboratory hygiene and safety practices are recommended.[8] This includes avoiding contact with skin and eyes and preventing inhalation of dust.[1][9]

## First Aid Measures

In the event of exposure to **Methyl 12-oxooctadecanoate**, the following first aid measures should be taken.<sup>[3]</sup>

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air. If symptoms persist, seek medical attention.
Skin Contact	Remove all contaminated clothing immediately. Rinse the affected skin area with plenty of water or shower. <sup>[3]</sup> If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <sup>[3]</sup> If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth with water. Make the victim drink water (at most two glasses). <sup>[3]</sup> Do NOT induce vomiting. If feeling unwell, consult a doctor. <sup>[3]</sup>

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Methyl 12-oxooctadecanoate** and ensure the safety of laboratory personnel.

- Handling: Handle in a well-ventilated area.<sup>[1]</sup> Avoid the formation and inhalation of dust.<sup>[3]</sup> Avoid contact with skin, eyes, and clothing.<sup>[7]</sup> Wear appropriate personal protective equipment (see Section 5). Wash hands thoroughly after handling.<sup>[7]</sup>
- Storage: Store in a tightly closed container in a dry and well-ventilated place.<sup>[3]</sup> The recommended storage condition is in a freezer at -20°C.<sup>[1][2][7]</sup>

## Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment is recommended when handling **Methyl 12-oxooctadecanoate**:<sup>[10]</sup>

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a laboratory coat.
- Respiratory Protection: If dust is generated, a NIOSH-approved N95 dust mask or equivalent respirator should be worn.[3]

## Accidental Release and Disposal

### Accidental Release Measures:

In case of a spill, follow these procedures:

- Evacuate personnel from the immediate area.[3]
- Wear appropriate personal protective equipment.[3]
- Avoid generating dust.[3]
- Sweep up the spilled solid material and place it into a suitable container for disposal.[3]
- Clean the affected area thoroughly.
- Prevent the product from entering drains.[3]

### Disposal Considerations:

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[3] It is recommended to contact a licensed professional waste disposal service to dispose of this material.

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Unsuitable Extinguishing Media: For this substance, no limitations of extinguishing agents are given.[3]

- Specific Hazards Arising from the Chemical: Combustible solid. In the event of a fire, hazardous combustion gases or vapors, including carbon oxides, may be formed.[3] Finely distributed dust may have the potential to form an explosive mixture with air.[3]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Experimental Protocols for Safety Assessment

For novel or poorly characterized substances like **Methyl 12-oxooctadecanoate**, a tiered approach to safety assessment is recommended, starting with in vitro methods to minimize animal testing. The following are summaries of standardized OECD guidelines that can be adapted to assess the potential hazards of this compound.

### Acute Dermal Irritation/Corrosion (Adapted from OECD Guideline 404 & 439)

A sequential testing strategy is advised.[10]

- In Vitro Skin Irritation (OECD TG 439): This is the initial step to predict skin irritation potential without using live animals.[5]
  - Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model.[5] The viability of the cells after exposure is determined using a cell viability assay (e.g., MTT assay).[5] A reduction in cell viability below a certain threshold indicates that the substance is an irritant.[5]
  - Methodology:
    1. Prepare the RhE tissue cultures according to the model's instructions.
    2. Apply a defined amount of **Methyl 12-oxooctadecanoate** (dissolved in a suitable solvent if necessary, with solvent controls) to the surface of the RhE tissue.
    3. Incubate for a specified period (e.g., 15 to 60 minutes).
    4. After incubation, wash the test substance from the tissue surface.

5. Incubate the tissues in fresh medium for a post-exposure period.
  6. Assess cell viability by measuring the conversion of MTT to formazan spectrophotometrically.
  7. Classify the irritation potential based on the reduction in cell viability compared to negative controls.
- In Vivo Acute Dermal Irritation (OECD TG 404): This test is performed only if the results from in vitro tests are not conclusive or if required by specific regulatory bodies.[\[11\]](#)
    - Principle: The substance is applied to the skin of a single animal (typically a rabbit) in a stepwise manner to observe for skin reactions.[\[7\]](#)
    - Methodology:
      1. A small area of the animal's fur is clipped.
      2. A small amount of the test substance is applied to a gauze patch and then to the clipped skin.[\[10\]](#)
      3. The patch is held in place with a semi-occlusive dressing for up to 4 hours.[\[10\]](#)
      4. After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours).[\[10\]](#)
      5. The severity of the skin reactions is scored. If no severe reactions are observed, the test may be confirmed on additional animals.[\[7\]](#)

## Acute Eye Irritation/Corrosion (Adapted from OECD Guideline 405 & 492)

Similar to skin irritation, a sequential approach is recommended.

- In Vitro Eye Irritation (OECD TG 492): This method uses a reconstructed human cornea-like epithelium (RhCE) model to assess eye irritation potential.

- Principle: The test substance is applied to the surface of the RhCE model, and cell viability is measured to predict eye irritation.
- Methodology: The procedure is analogous to the in vitro skin irritation test, with the RhCE model replacing the RhE model. The classification is based on the reduction in tissue viability.
- In Vivo Acute Eye Irritation (OECD TG 405): This should be considered a last resort.
  - Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control.[\[1\]](#)
  - Methodology:
    1. The test substance is carefully instilled into one eye of the animal.
    2. The eye is examined for signs of irritation, including corneal opacity, iritis, and conjunctival redness and swelling, at specific intervals (e.g., 1, 24, 48, and 72 hours).
    3. The ocular reactions are scored. The use of analgesics and anesthetics is recommended to minimize animal distress.

## Acute Oral Toxicity - Acute Toxic Class Method (Adapted from OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a small number of animals per step.[\[8\]](#)  
Depending on the mortality and/or moribundity of the animals, the test is either stopped, or dosing is continued in the next step with a higher or lower dose.[\[8\]](#)
- Methodology:
  - Fasted animals (typically rats) are administered the test substance by oral gavage.
  - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).

- A group of three animals of a single sex is used for each step.
- The animals are observed for signs of toxicity and mortality for up to 14 days.
- The outcome of the first step determines the next step:
  - If mortality is observed, the test is repeated with a lower dose.
  - If no mortality is observed, the test is repeated with a higher dose.
- The substance is classified based on the dose at which mortality is observed.

## Biological Activity and Metabolism

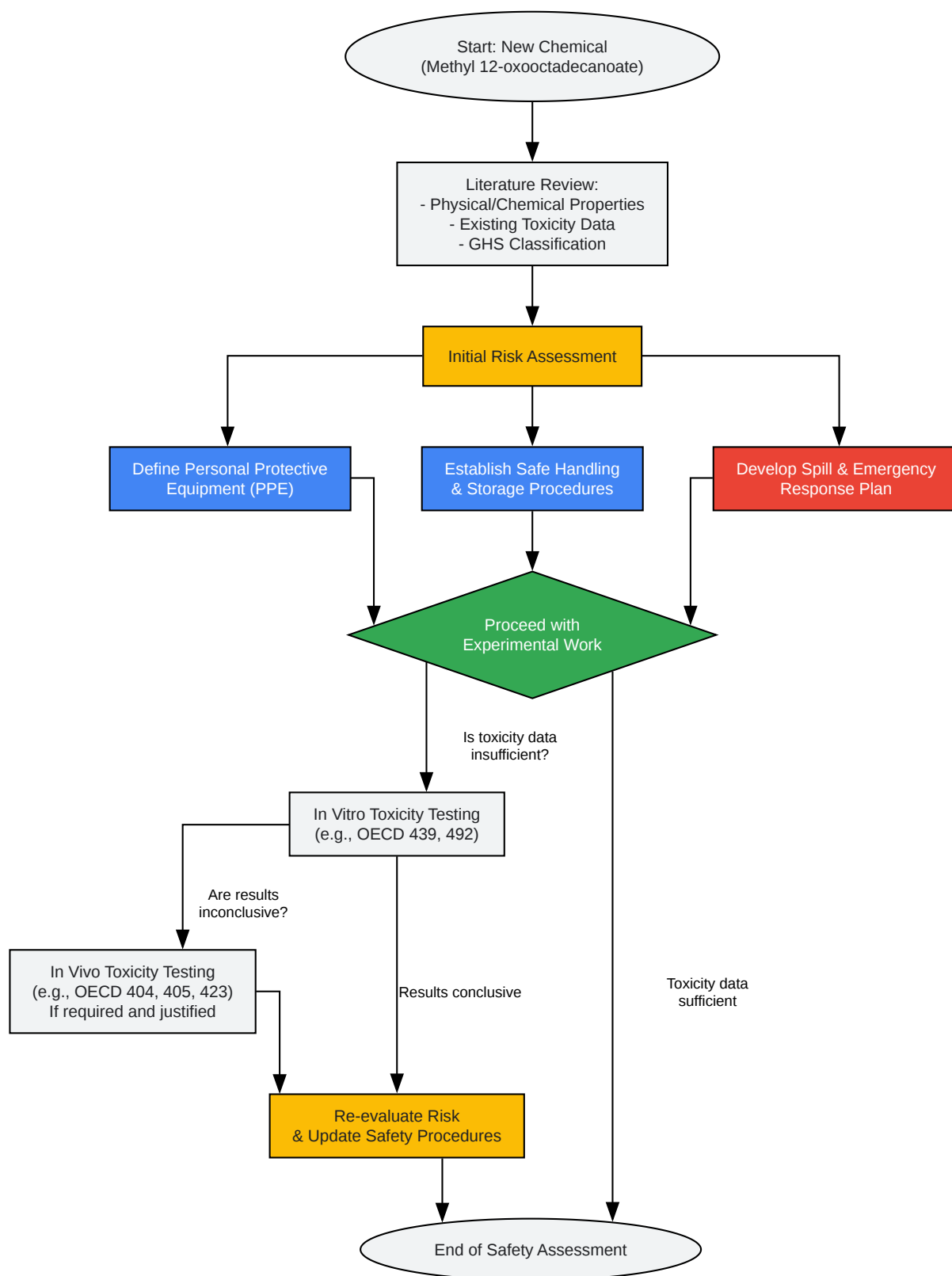
Currently, there is limited specific information available in the public domain regarding the detailed biological activity, signaling pathways, or metabolic fate of **Methyl 12-oxooctadecanoate**. As a long-chain keto fatty acid, it is plausible that it could be metabolized through pathways of fatty acid oxidation, potentially leading to the formation of ketone bodies. [2] However, without specific experimental data, this remains speculative.

## Visualizations

### Safety and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling and preliminary hazard assessment of a research chemical such as **Methyl 12-oxooctadecanoate**.





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Caption: Workflow for Safety Assessment and Handling of Research Chemicals.

This guide is intended for informational purposes only and should not be considered a substitute for professional safety training and a thorough review of the complete Safety Data Sheet (SDS) provided by the supplier. Always prioritize a culture of safety in the laboratory.

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